understanding the Cahn-Ingold-Prelog rules for (-)-bromochlorofluoromethane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Bromochlorofluoromethane, (-)-*
CAS No.:	*31747-37-2*
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An In-Depth Technical Guide to the Cahn-Ingold-Prelog Rules for (-)-Bromochlorofluoromethane

Introduction

In the fields of chemistry, pharmacology, and materials science, the three-dimensional arrangement of atoms within a molecule, known as stereochemistry, is of paramount importance. Molecules that are non-superimposable mirror images of each other are termed enantiomers. While sharing many physical properties, enantiomers can exhibit profoundly different biological activities, a critical consideration in drug development. To unambiguously describe the absolute configuration of a chiral center, the Cahn-Ingold-Prelog (CIP) system was developed.[1][2] This guide provides a detailed examination of the CIP rules using bromochlorofluoromethane (CHBrClF), one of the simplest stable chiral molecules, as a model example, with a specific focus on its levorotatory enantiomer, (-)-bromochlorofluoromethane.

The Cahn-Ingold-Prelog (CIP) Priority Rules

The CIP system is a hierarchical method used to assign a stereochemical descriptor, either R (from the Latin rectus, for right) or S (from the Latin sinister, for left), to a stereocenter.[3][4] The

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process involves two primary steps: assigning priorities to the groups attached to the chiral center and determining the spatial arrangement.

- Priority Assignment:
  - Rule 1: Atomic Number: Priority is assigned to the atoms directly bonded to the chiral center based on their atomic number. The atom with the higher atomic number receives higher priority.[5][6][7]
  - Rule 2: Isotopes: If atoms are isotopes of the same element, the isotope with the higher atomic mass is assigned higher priority.[8]
  - Rule 3: First Point of Difference: If a tie exists (i.e., two identical atoms are bonded to the chiral center), one moves outward along the substituent chains until the first point of difference is encountered. Priority is assigned at that point based on atomic number.[1][9]
  - Rule 4: Multiple Bonds: Atoms in double or triple bonds are treated as if they were bonded to an equivalent number of single-bonded atoms.[1][9]
- Assigning the R/S Descriptor:
  - The molecule is oriented in three-dimensional space so that the group with the lowest priority (priority #4) is pointing away from the viewer.[2][3]
  - The path from the highest priority group (#1) to the second-highest (#2) to the third-highest (#3) is traced.
  - If this path proceeds in a clockwise direction, the configuration is designated R.[6][9]
  - If this path proceeds in a counter-clockwise direction, the configuration is designated S.[6][9]

Application to Bromochlorofluoromethane (CHBrClF)

Bromochlorofluoromethane is an ideal molecule for demonstrating the CIP rules as it features a single carbon atom bonded to four different halogen atoms and a hydrogen atom, creating a

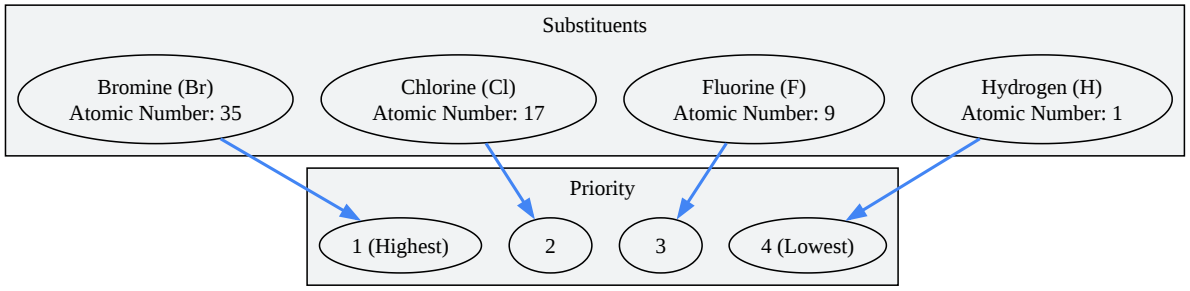
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distinct chiral center.[10][11]

Priority Assignment for CHBrClF Substituents

The priorities of the four atoms attached to the central carbon are determined by their atomic numbers as outlined in Rule 1.

Substituent	Chemical Symbol	Atomic Number (Z)	CIP Priority
Bromine	Br	35	1 (Highest)
Chlorine	Cl	17	2
Fluorine	F	9	3
Hydrogen	H	1	4 (Lowest)



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Caption: Logical workflow for assigning CIP priorities based on atomic number.

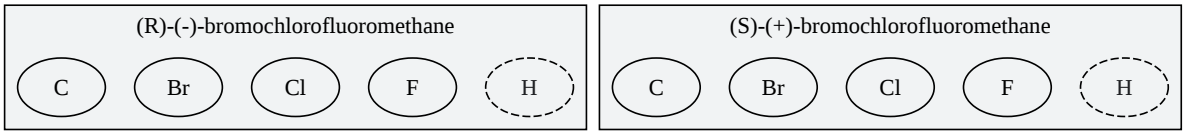
Determining the Absolute Configuration of (-)-Bromochlorofluoromethane

Experimental and computational studies have established that the levorotatory enantiomer, denoted as (-)-bromochlorofluoromethane, possesses the (R) absolute configuration.[12][13]

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[14][15] Conversely, its mirror image, (+)-bromochlorofluoromethane, has the (S) configuration. [14][16]

To assign the (R) configuration, we orient the molecule so that the lowest priority group (H, #4) points away from the viewer. The path from Br (#1) → Cl (#2) → F (#3) traces a clockwise circle.



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Caption: 3D representation of (R) and (S) enantiomers of bromochlorofluoromethane.

Quantitative Data

While enantiomers have identical scalar properties in an achiral environment, their interaction with plane-polarized light (optical rotation) is equal and opposite. The following table summarizes key physical properties.

Property	Racemic CHBrClF	(R)-(-)-CHBrClF	(S)-(+)-CHBrClF
IUPAC Name	bromo(chloro)fluoromethane	(R)-bromo(chloro)fluoromethane	(S)-bromo(chloro)fluoromethane
Molar Mass	147.37 g/mol [17]	147.37 g/mol [15]	147.37 g/mol [16]
Density	1.953 g/cm³[10]	Data not specified	Data not specified
Boiling Point	36 °C[10]	Data not specified	Data not specified
Melting Point	-115 °C[10]	Data not specified	Data not specified
Optical Rotation	0°	Levorotatory (-)	Dextrorotatory (+)

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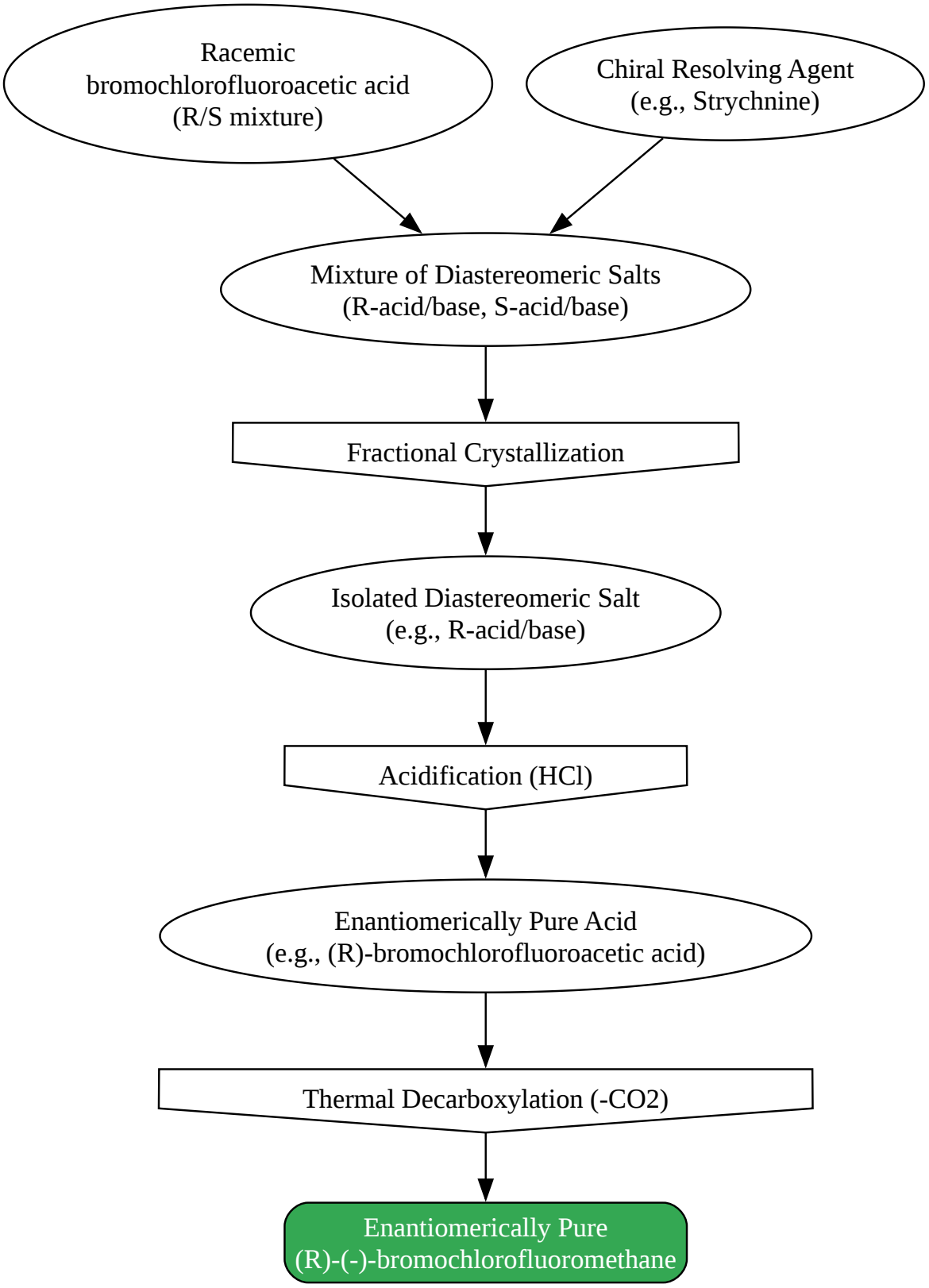
Experimental Protocol: Synthesis of Enantiomerically Enriched Bromochlorofluoromethane

The separation of bromochlorofluoromethane enantiomers proved to be a significant challenge for decades.[10] A successful method involves the chemical resolution of a chiral precursor, bromochlorofluoroacetic acid ($FClBrCCO_2H$), followed by decarboxylation.[18]

Methodology: Stereoselective Synthesis via Chemical Resolution

- Synthesis of Racemic Precursor: Racemic bromochlorofluoroacetic acid is synthesized through standard halogenation techniques.
- Diastereomeric Salt Formation: The racemic acid is treated with a chiral resolving agent, such as the naturally occurring alkaloid strychnine. This reaction forms two diastereomeric salts: ((+)-acid)-((chiral)-base) and ((-)-acid)-((chiral)-base).
- Fractional Crystallization: Diastereomers have different physical properties, including solubility. By carefully controlling solvent and temperature, one diastereomeric salt can be selectively crystallized from the solution, leaving the other dissolved.
- Acid Regeneration: The separated diastereomeric salt is treated with a strong acid (e.g., HCl) to protonate the carboxylate, regenerating the enantiomerically enriched bromochlorofluoroacetic acid and precipitating the resolving agent's salt.
- Stereospecific Decarboxylation: The purified chiral acid is heated, causing it to decarboxylate (lose CO_2). This reaction proceeds with retention of configuration, yielding enantiomerically enriched bromochlorofluoromethane.[14]

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Caption: Experimental workflow for the synthesis of (-)-bromochlorofluoromethane.

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Conclusion

The Cahn-Ingold-Prelog priority rules provide a robust and universally accepted framework for the unambiguous assignment of absolute configurations to chiral molecules. The case of (-)-bromochlorofluoromethane, a molecule of fundamental stereochemical interest, perfectly illustrates the direct application of these rules. By assigning priorities based on atomic number (Br > Cl > F > H), it is determined that the levorotatory (-) enantiomer corresponds to the (R) configuration. Understanding this system is essential for researchers in chemistry and drug development, where the specific three-dimensional structure of a molecule dictates its function and interaction with other chiral systems, such as biological receptors and enzymes.

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- To cite this document: BenchChem. [understanding the Cahn-Ingold-Prelog rules for (-)-bromochlorofluoromethane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15721018/docs#understanding-the-cahn-ingold-prelog-rules-for-bromochlorofluoromethane]

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